

Spectroscopic Characterization of Berkeleylactone E (Compound 8): A Technical Whitepaper

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Compound of Interest

Compound Name: *Berkeleylactone E*

Cat. No.: *B10819016*

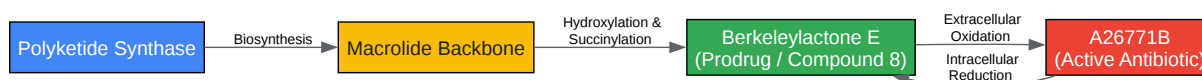
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Executive Summary & Biological Context

Berkeleylactone E—originally designated as Compound 8 in foundational 2017 literature[1]—is a 16-membered macrolide antibiotic isolated from the extremophilic fungal coculture of *Penicillium fuscum* and *P. camembertii/clavigerum*[1].

From a drug development perspective, **Berkeleylactone E** is not merely a structural anomaly; it is the linchpin of a highly evolved redox-mediated self-resistance mechanism. It functions as a succinylated prodrug. A highly reducing polyketide synthase (PKS) generates the macrolide backbone, which is subsequently hydroxylated and succinylated to form **Berkeleylactone E**[2]. To exert antimicrobial activity, an extracellular flavin-dependent oxidase converts it into the active antibiotic A26771B. To prevent self-toxicity, the fungus utilizes an intracellular short-chain reductase to convert A26771B back into the inert **Berkeleylactone E** prodrug[2].

Understanding the exact spectroscopic signatures of this compound is critical for tracking this redox cycle in pharmacokinetic and biosynthetic assays.



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Fig 1: Biosynthetic generation and redox-mediated resistance cycle of **Berkeleylactone E**.

Analytical Strategy: The Causality of Technique Selection

To unambiguously characterize **Berkeleylactone E** (Compound 8), a multi-modal spectroscopic approach is required. As an application scientist, the selection of these techniques is driven by strict structural causality:

- High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS):
 - The "Why": Nominal mass spectrometers (like single quadrupoles) cannot differentiate between isobaric functional groups. HRESIMS provides sub-ppm mass accuracy, which is strictly required to confirm the exact molecular formula of **Berkeleylactone E** and mathematically prove the presence of 5 degrees of unsaturation[1].
- Multi-nuclear 1D NMR (¹H and ¹³C):
 - The "Why": We must prove the stereochemistry of the conjugated double bond at C2-C3. The magnitude of the ³J_{H-C coupling constant in the ¹³C NMR is the only definitive way to distinguish a cis () from a trans () configuration without X-ray crystallography[1].}

- 2D Heteronuclear Multiple Bond Correlation (HMBC):
 - The "Why": 1D NMR cannot establish connectivity across heteroatoms (like oxygen). HMBC is deployed specifically to detect long-range scalar couplings () that prove the succinate moiety is esterified to the macrolide ring, rather than existing as a free co-metabolite[1].

Self-Validating Experimental Protocols

The following step-by-step workflow ensures reproducibility and incorporates built-in quality control (QC) checkpoints.

Phase 1: Epigenetic Coculture & Extraction

- Inoculation: Co-cultivate *P. fuscum* and *P. camembertii* in a liquid medium.
 - Causality: Axenic (single-strain) cultures fail to produce Berkeleylactones. Cocultivation induces epigenetic cross-talk, activating the silent biosynthetic gene clusters (BGCs) responsible for the macrolide backbone[1].
- Extraction: Lyse the culture and partition with Chloroform ().
 - Causality: provides the optimal dielectric constant to selectively partition the moderately non-polar macrolide backbone while leaving highly polar primary metabolites in the aqueous waste[3].

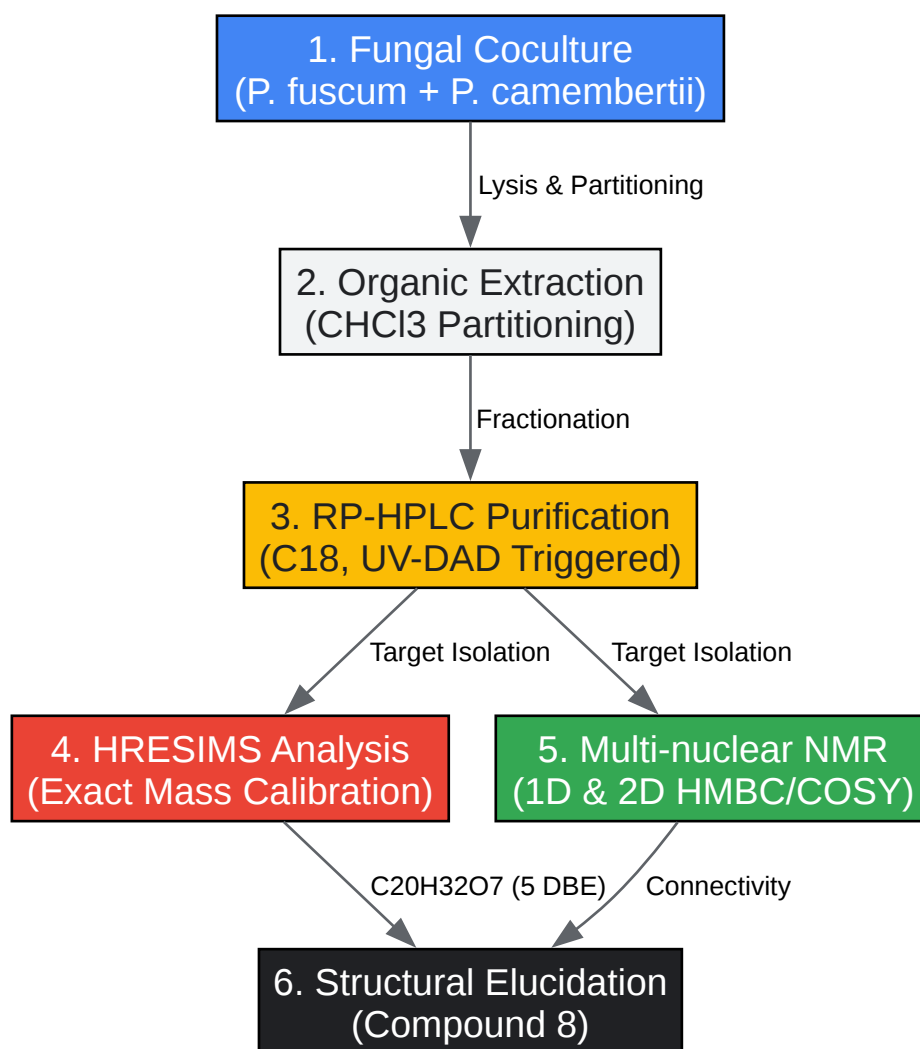
Phase 2: Chromatographic Isolation

- RP-HPLC: Inject the organic extract onto a preparative C18 reversed-phase column.
- Elution: Run a gradient of /Acetonitrile (ACN) with 0.1% Formic Acid.

- Validation Checkpoint: Monitor Diode-Array Detection (DAD) at 220-250 nm. The conjugated diene/enone system of the macrolide will trigger a distinct UV absorbance signature, allowing precise fraction collection.

Phase 3: Spectroscopic Acquisition

- HRESIMS: Operate in positive ion mode (or).
 - Validation Checkpoint: Calibrate the TOF/Orbitrap mass analyzer with a sodium formate cluster solution prior to injection to ensure mass error is < 2 ppm.
- NMR Preparation: Dissolve the purified Compound 8 in .
 - Causality: Methanol ensures complete solubility of the polar succinate moiety while providing a lock signal.
 - Validation Checkpoint: Before acquiring 2D data, run a 1D ¹H scan. If the residual solvent peak FWHM (Full Width at Half Maximum) is >1.0 Hz, re-shim the Z-axis gradients. Poor shimming will destroy the resolution of the critical H-2/H-3 doublet-of-doublets.



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Fig 2: Self-validating analytical workflow for isolating and characterizing Compound 8.

Quantitative Data & Structural Diagnostics

The structural elucidation of **Berkeleylactone E** (Compound 8) relies on identifying specific sub-structures through their spectroscopic signatures. The data summarized below represents the definitive diagnostic markers for this compound^[1].

Table 1: Diagnostic Spectroscopic Features of Berkeleylactone E

Structural Feature	Analytical Technique	Observed Signal / Value	Diagnostic Significance & Causality
Molecular Formula	HRESIMS	corresponding to	Establishes exactly 5 degrees of unsaturation (1 ring, 1 alkene, 3 carbonyls) [1].
Conjugated Alkene (C2)	H NMR & C NMR	123.3 6.10 (dd, = 15.7, 1.8 Hz)	The massive -coupling of 15.7 Hz definitively proves the trans () geometry of the double bond[1].
Conjugated Alkene (C3)	H NMR & C NMR	148.3 6.93 (dd, = 15.7, 4.9 Hz)	The downfield carbon shift (148.3) confirms the carbon is conjugated to an electron-withdrawing ester carbonyl[1].
Succinate Moiety	C NMR / HMBC	~171-176 (Carbonyls) ~28-29 (Methylenes)	HMBC cross-peaks uniquely link the succinate carbonyl to the oxygen-bearing methine of the macrolide backbone[3].
Ester/Lactone Core	IR Spectroscopy	~1738 - 1716	Overlapping broad absorbances in this region confirm the presence of multiple

ester/lactone
environments[1].

Conclusion

The characterization of **Berkeleylactone E** (Compound 8) requires a rigorous, multi-faceted analytical approach. By combining the exact mass capabilities of HRESIMS with the spatial and connectivity resolution of 2D NMR, researchers can confidently map the 16-membered macrolide backbone, the trans-conjugated double bond, and the critical succinate moiety. Because this compound acts as a prodrug in a complex fungal redox cycle, ensuring absolute structural fidelity during isolation is paramount for downstream pharmacological and biosynthetic assays.

References

- The Berkeleylactones, Antibiotic Macrolides from Fungal Coculture Source: Journal of Natural Products (ACS Publications) / PubMed Central URL:[1](#)
- Yalong Zhang's Research Works (Redox-Mediated Resistance Mechanism) Source: ResearchGate URL:[2](#)
- Berkeleylactones and a Citreohybriddione Analogue from *Penicillium turbatum* Source: Journal of Natural Products / PubMed Central URL:[3](#)

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Sources

- [1. The Berkeleylactones, Antibiotic Macrolides from Fungal Coculture - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)

- [3. Berkeleylactones and a Citreohybriddione analogue from Penicillium turbatum - PMC](#) [pmc.ncbi.nlm.nih.gov]
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